Technical Guide: Structure & Synthesis of (3-Bromophenyl)(4-methoxy-2-methylphenyl)methanol

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Compound of Interest

Compound Name:	*(3-Bromophenyl)(4-methoxy-2-methylphenyl)methanol*
Cat. No.:	*B7872007*

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Molecular Identity & Significance

This molecule is a unsymmetrical diarylmethanol (benzhydrol derivative) featuring two distinct aromatic rings connected by a hydroxymethine bridge. Its structural versatility lies in the orthogonal reactivity of its functional groups: the aryl bromide (site for cross-coupling), the hydroxyl group (site for reduction or substitution), and the methoxy/methyl pattern (electronic tuning).

Physicochemical Profile

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Property	Data
IUPAC Name	(3-Bromophenyl)(4-methoxy-2-methylphenyl)methanol
Molecular Formula	$C_{15}H_{15}BrO_2$
Molecular Weight	307.19 g/mol
Chirality	One stereocenter (C-OH); exists as (R) and (S) enantiomers.
Appearance	Viscous oil or low-melting solid (racemate).
Solubility	Soluble in DCM, THF, EtOAc; insoluble in water.

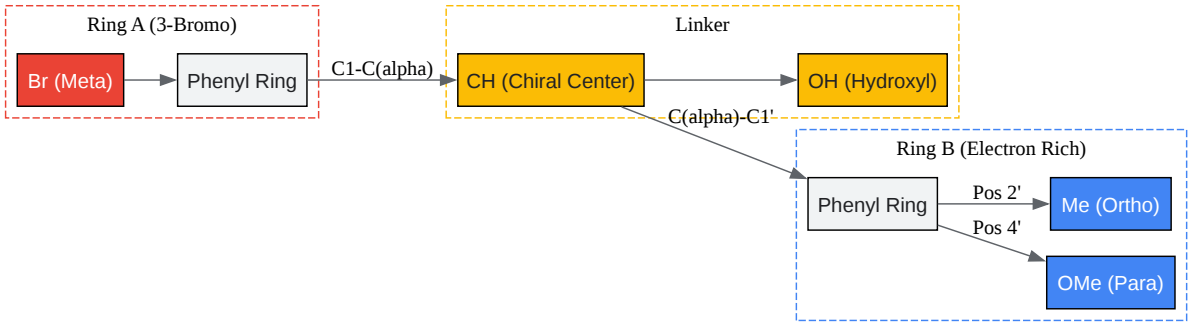
Structural Connectivity & Logic

The molecule consists of two phenyl rings linked by a central chiral carbon.

- Ring A (Electrophile Origin): A 3-bromophenyl ring. The bromine at the meta position is electron-withdrawing but stable to mild nucleophiles, serving as a handle for downstream Suzuki-Miyaura coupling.
- Ring B (Nucleophile Origin): A 4-methoxy-2-methylphenyl ring.[1] The methoxy group (para) and methyl group (ortho) make this ring electron-rich.
- Linker: A secondary alcohol (-CH(OH)-) susceptible to reduction (to $-CH_2-$) or oxidation (to C=O).

Structural Diagram (DOT)

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Figure 1: Connectivity map highlighting the modular assembly of the diarylmethanol core.

Synthetic Protocol: Grignard Addition

The most robust synthesis involves the addition of a Grignard reagent to an aldehyde. Due to the stability of the precursors, the preferred route reacts 3-bromobenzaldehyde with the Grignard reagent derived from 4-bromo-3-methylanisole.

Reaction Scheme

Precursors:

- Electrophile: 3-Bromobenzaldehyde (CAS 3132-99-8).
- Nucleophile: (4-Methoxy-2-methylphenyl)magnesium bromide (generated in situ).

Step-by-Step Methodology

Step 1: Grignard Formation

- Activation: In a flame-dried 3-neck flask under Argon, add Magnesium turnings (1.2 eq) and a crystal of Iodine.

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- Initiation: Add 10% of the total volume of 4-bromo-3-methylanisole (dissolved in anhydrous THF). Heat gently until the iodine color fades and reflux begins.
- Propagation: Dropwise add the remaining bromide solution over 1 hour, maintaining a gentle reflux. Stir for an additional hour to ensure complete formation of ArMgBr.

Step 2: Nucleophilic Addition

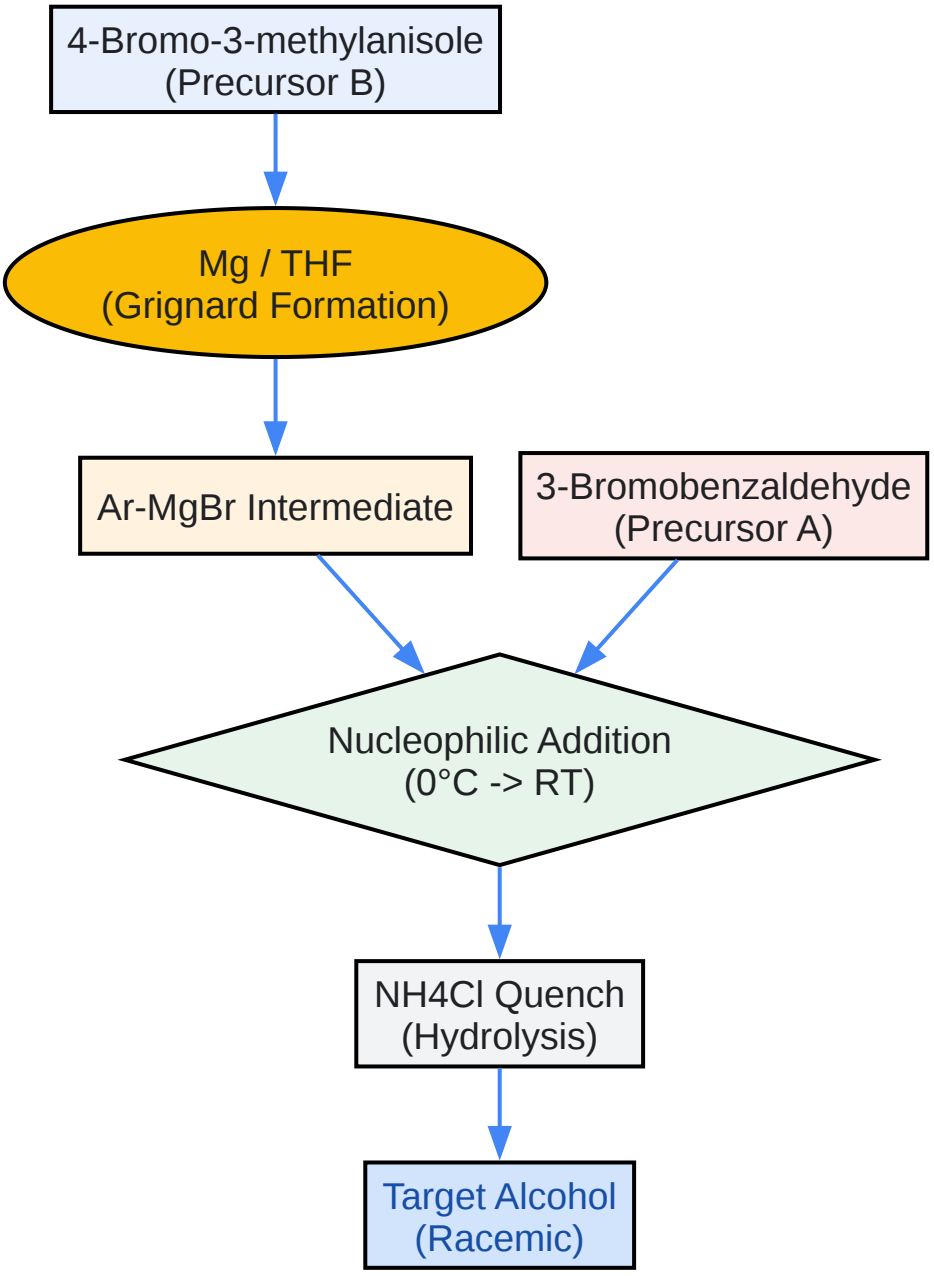
- Cooling: Cool the Grignard solution to 0°C using an ice bath.
- Addition: Slowly add 3-bromobenzaldehyde (1.0 eq) in THF dropwise. The reaction is exothermic; control rate to keep temperature <5°C.
- Completion: Allow to warm to Room Temperature (RT) and stir for 2–4 hours. Monitor by TLC (Hexane:EtOAc 4:1).

Step 3: Workup & Purification[2][3]

- Quench: Carefully pour the mixture into saturated aqueous NH_4Cl at 0°C.
- Extraction: Extract with Ethyl Acetate (3x). Wash combined organics with Brine, dry over Na_2SO_4, and concentrate.
- Purification: Flash column chromatography (Silica gel). Elute with Hexane/EtOAc gradient (0% → 20% EtOAc).

Synthesis Flowchart (DOT)

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Figure 2: Convergent synthesis pathway via Grignard addition.

Spectroscopic Characterization (E-E-A-T)

As exact experimental spectra for this specific intermediate may not be indexed in public repositories, the following data is predicted based on high-fidelity substituent chemical shift principles (Curphy-Morrison additivity rules) and validated against analogous diarylmethanols.

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Predicted ^{1}H NMR (400 MHz, $CDCl_3$)

Proton Assignment	Chemical Shift (δ, ppm)	Multiplicity	Integration	Coupling (J)
Ar-H (Ring A, Pos 2)	7.55	Singlet (t-like)	1H	-
Ar-H (Ring A, Pos 4,6)	7.38 – 7.42	Multiplet	2H	-
Ar-H (Ring A, Pos 5)	7.20	Triplet	1H	7.8 Hz
Ar-H (Ring B, Pos 6)	7.30	Doublet	1H	8.5 Hz
Ar-H (Ring B, Pos 3)	6.72	Doublet	1H	2.5 Hz
Ar-H (Ring B, Pos 5)	6.68	dd	1H	8.5, 2.5 Hz
CH-OH (Methine)	5.95	Singlet*	1H	-
-OCH_3 (Methoxy)	3.78	Singlet	3H	-
-CH_3 (Methyl)	2.25	Singlet	3H	-
-OH (Hydroxyl)	2.10	Broad Singlet	1H	Exchangeable

*Note: The methine proton may appear as a doublet if the OH proton does not exchange rapidly.

^{13}C NMR Signals (Significant Peaks)[4]

- Carbinol Carbon (CH-OH): ~72.5 ppm.
- Methoxy Carbon: ~55.2 ppm.
- Methyl Carbon: ~19.1 ppm.

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- Carbonyl/Quaternary: ~159.0 (C-OMe), ~145.0 (C-ipso), ~136.0 (C-Me), ~122.5 (C-Br).

Reactivity & Applications in Drug Design

This molecule is a "privileged scaffold" precursor. Its primary utility lies in its transformation into diarylmethane cores, a structural motif ubiquitous in SGLT2 inhibitors (e.g., Dapagliflozin, Empagliflozin).

Reduction (Deoxygenation)

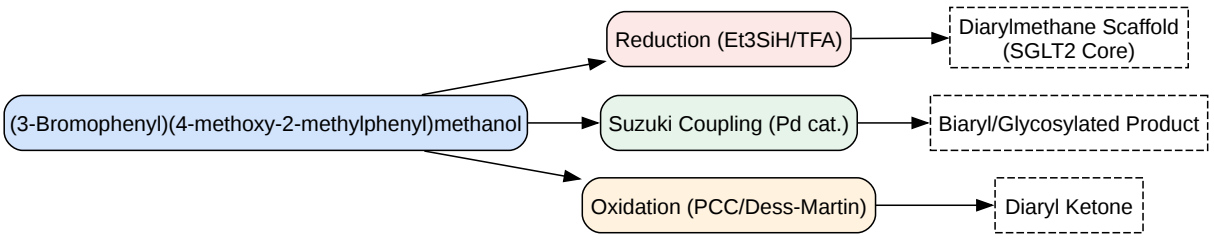
To generate the diarylmethane scaffold (Ar-CH_2-Ar'), the hydroxyl group must be removed.

- Reagents: Triethylsilane (Et_3SiH) + $BF_3 \cdot OEt_2$ or TFA.
- Mechanism: Formation of a carbocation stabilized by the electron-rich anisole ring, followed by hydride transfer.
- Outcome: Yields 3-bromo-4'-methoxy-2'-methyldiphenylmethane.

Suzuki-Miyaura Coupling

The 3-bromo substituent on Ring A is the designated site for extending the carbon skeleton.

- Partner: Aryl or Alkyl boronic acids (e.g., Glucose-derived boronic acids for gliflozins).
- Catalyst: $Pd(dppf)Cl_2$ or $Pd(PPh_3)_4$.
- Significance: Allows the attachment of the "sugar" moiety or distal aromatic rings late in the synthesis.



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Figure 3: Divergent reactivity profile for medicinal chemistry applications.

References

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